

In-Depth Technical Guide: Triethyloxonium Hexafluorophosphate

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Compound of Interest

Compound Name: *Triethyloxonium
hexafluorophosphate*

Cat. No.: *B093381*

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CAS Number: 17950-40-2

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triethyloxonium hexafluorophosphate, a powerful and versatile ethylating agent, serves as a cornerstone reagent in modern organic synthesis. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and diverse applications, with a particular focus on its utility in pharmaceutical and materials science research. Detailed experimental protocols, quantitative data, and safety information are presented to facilitate its effective and safe use in the laboratory.

Introduction

Triethyloxonium hexafluorophosphate, often referred to as a Meerwein's salt, is a potent electrophilic reagent widely employed for the ethylation of a variety of nucleophiles.[1] Its high reactivity makes it particularly valuable for reactions that are sluggish with conventional alkylating agents. This guide will delve into the technical aspects of this reagent, providing researchers and drug development professionals with the necessary information for its successful application.

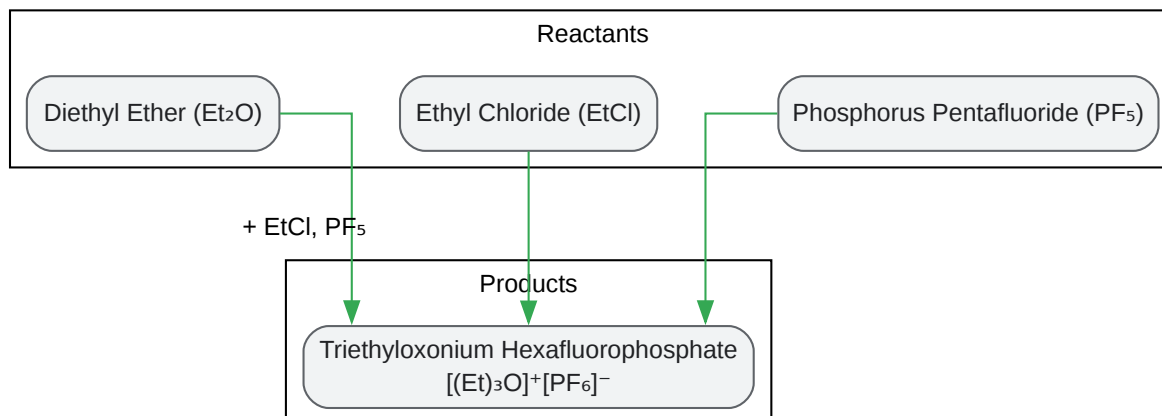
Physicochemical Properties

Triethyloxonium hexafluorophosphate is typically a white to off-white crystalline solid.^[2] It is often stabilized with diethyl ether.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	17950-40-2	^[1] ^[2]
Molecular Formula	C ₆ H ₁₅ F ₆ OP	^[2]
Molecular Weight	248.15 g/mol	^[1] ^[2]
Melting Point	~145 °C (decomposition)	^[2]
Appearance	Almost white powder	^[2]
Purity	≥ 98% (HPLC)	^[2]
Storage Temperature	≤ -20 °C	^[2]

Synthesis

While detailed protocols for the synthesis of **triethyloxonium hexafluorophosphate** are not readily available in public literature, the synthesis of analogous trialkyloxonium salts, such as the tetrafluoroborate salt, is well-documented and provides a likely synthetic route. The general approach involves the reaction of a Lewis acid with an ether and an alkyl halide. A plausible synthetic pathway is illustrated below.



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Caption: Plausible synthetic route for **triethyloxonium hexafluorophosphate**.

Spectroscopic Data

Despite its widespread use, publicly available, detailed spectroscopic data for **triethyloxonium hexafluorophosphate** is scarce. However, based on the known structure and analogous compounds, the expected spectral characteristics are as follows:

- ¹H NMR: Two signals are expected: a triplet corresponding to the methyl protons and a quartet for the methylene protons of the ethyl groups. The chemical shifts would be significantly downfield due to the positive charge on the oxygen atom.
- ¹³C NMR: Two signals are expected, corresponding to the methyl and methylene carbons of the ethyl groups.
- IR Spectroscopy: Characteristic C-O stretching frequencies for the oxonium ion are expected, along with strong bands associated with the P-F stretching of the hexafluorophosphate anion.
- Mass Spectrometry: The mass spectrum would show the triethyloxonium cation ($m/z = 103.11$) and potentially fragments from its decomposition.

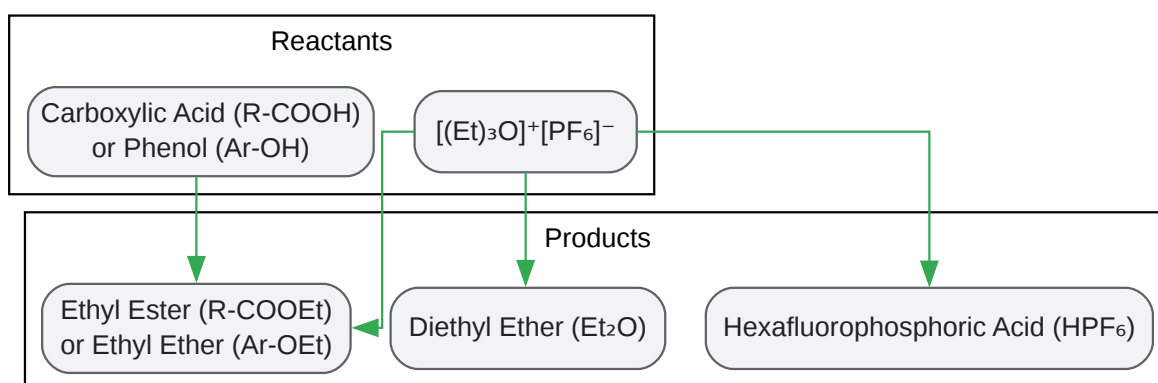
Applications in Organic Synthesis

Triethyloxonium hexafluorophosphate is a powerful ethylating agent for a wide range of functional groups. Its high reactivity allows for the ethylation of even weakly nucleophilic substrates.

O-Ethylation of Carboxylic Acids and Phenols

A primary application is the conversion of carboxylic acids to their corresponding ethyl esters and phenols to ethyl ethers. This reaction is particularly useful when other esterification or etherification methods are ineffective due to steric hindrance or the presence of sensitive functional groups.

General Reaction Scheme:



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Caption: General scheme for O-ethylation of carboxylic acids and phenols.

Experimental Protocol (General Procedure for Ethylation):

Note: This is a generalized protocol based on procedures for analogous reagents. Researchers should optimize conditions for their specific substrate.

- Dissolve the carboxylic acid or phenol in a dry, inert solvent such as dichloromethane or chloroform under an inert atmosphere (e.g., nitrogen or argon).

- Add a stoichiometric equivalent of **triethyloxonium hexafluorophosphate** to the solution at room temperature with stirring.
- Monitor the reaction progress by an appropriate technique (e.g., TLC or GC-MS).
- Upon completion, quench the reaction by adding a suitable reagent, such as a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent, dry the organic layer over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), and concentrate under reduced pressure.
- Purify the product by column chromatography, distillation, or recrystallization.

N-Ethylation of Amides and Amines

Triethyloxonium hexafluorophosphate can also be used for the N-ethylation of amides and amines, although this application is less common than O-ethylation.

Other Applications

- Polymer Chemistry: It is used as an initiator for the cationic polymerization of various monomers, such as oxetanes.
- Electrochemistry: The compound can serve as an electrolyte in electrochemical cells.^[2]
- Surface Modification: It can be employed to modify the surfaces of materials to improve properties like adhesion.^[2]

Safety and Handling

Triethyloxonium hexafluorophosphate is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Class	Description
Flammable Solid	Flammable solid.
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.
Eye Damage	Causes serious eye damage.

Handling Precautions:

- Handle in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.
- Keep away from heat, sparks, and open flames.
- Avoid contact with skin, eyes, and clothing.
- Store in a tightly sealed container in a cool, dry place, typically at or below -20 °C.[\[2\]](#)
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.
- In case of skin contact, wash immediately with plenty of water.

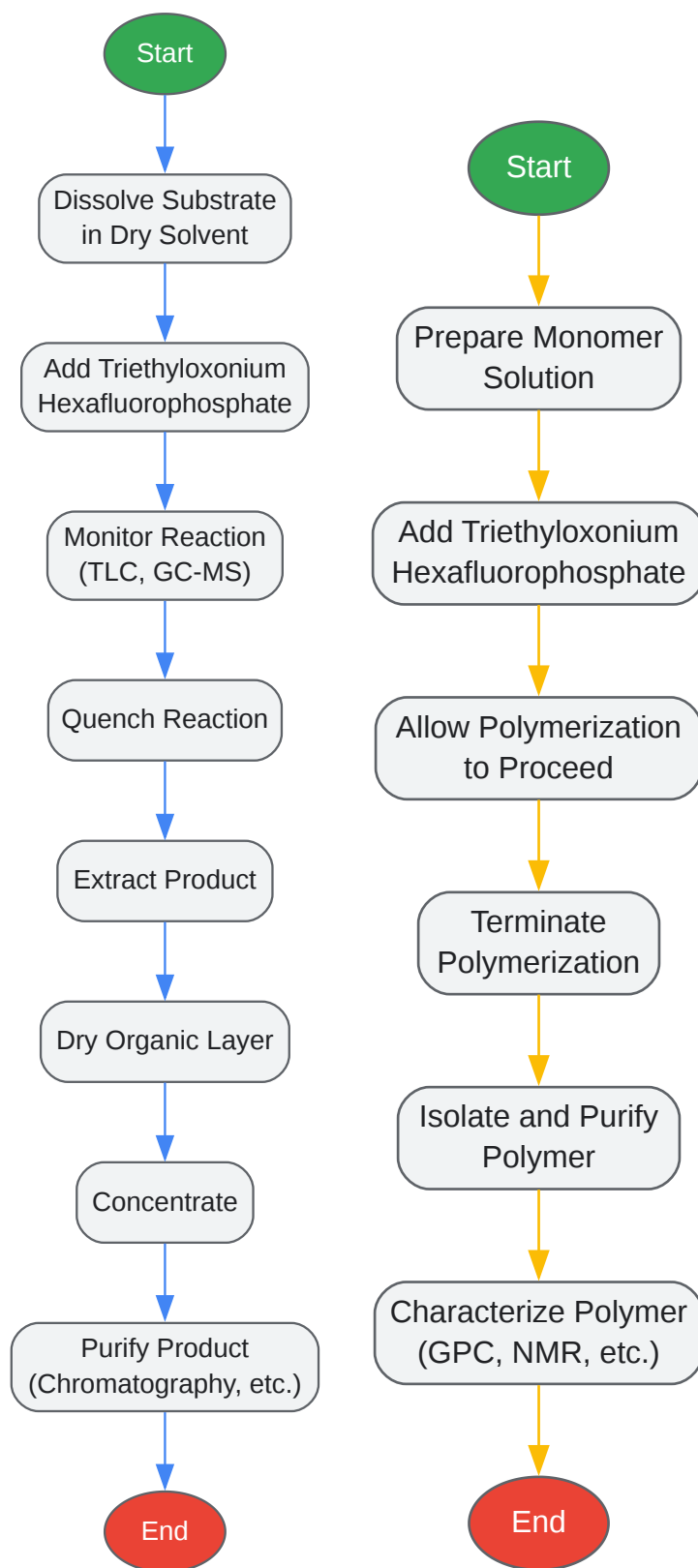
Conclusion

Triethyloxonium hexafluorophosphate is a powerful and versatile reagent with significant applications in organic synthesis and materials science. Its ability to act as a potent ethylating agent makes it an invaluable tool for researchers and drug development professionals. By following the guidelines and protocols outlined in this technical guide, scientists can safely and effectively utilize this reagent to advance their research and development efforts.

Experimental Workflows

The following diagrams illustrate typical experimental workflows involving **triethyloxonium hexafluorophosphate**.

Workflow for a Typical Ethylation Reaction:



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References

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- 2. chemimpex.com [chemimpex.com]
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